

# Personal protective equipment for handling 1-Bromoheptane-d1

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## Compound of Interest

Compound Name: 1-Bromoheptane-d1

Cat. No.: B1482426

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## Essential Safety and Handling Guide for 1-Bromoheptane-d1

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromoheptane-d1** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The following table summarizes the key quantitative data for 1-Bromoheptane, which is expected to be nearly identical for its deuterated form, **1-Bromoheptane-d1**.

Property	Value	Citations
CAS Number	629-04-9	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br	[2]
Molecular Weight	179.10 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	180 °C / 356 °F at 760 mmHg	[3][4]
Melting Point	-58 °C / -72.4 °F	[3][4]
Flash Point	60 °C	[1]
Density	1.14 g/mL at 25 °C	[4]
Inhalation Toxicity	LC50 (mouse) = 12000 mg/m <sup>3</sup> /2H	[1]

## Operational Plan: Handling 1-Bromoheptane-d1

This section outlines the procedural, step-by-step guidance for the safe handling of **1-Bromoheptane-d1**.

### Pre-Handling Preparations

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][3] Facilities must be equipped with an eyewash station and a safety shower.[1]
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is available and in good condition. This includes:
  - Eye Protection: Chemical splash goggles or a face shield and safety glasses are mandatory.[2][5]
  - Hand Protection: Wear appropriate chemical-resistant gloves. Nitrile gloves offer good protection against petroleum products, while fluoroelastomer (Viton) or Norfoil gloves are

suitable for extended contact with chlorinated and aromatic hydrocarbons.[6] Gloves must be inspected before use.[2]

- Skin and Body Protection: A lab coat or other suitable protective clothing is required.[7]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator should be worn.[7]
- Ignition Sources: Remove all potential ignition sources from the handling area, as 1-Bromoheptane is a flammable liquid.[3][7] Use spark-proof tools and explosion-proof equipment.[1][3]

## Handling Procedure

- Grounding: When transferring the material, ensure containers are grounded and bonded to prevent static discharge.[1]
- Dispensing: Carefully dispense the required amount, avoiding inhalation of vapor or mist.[2]
- Containment: Handle the substance over a spill tray to contain any potential leaks.
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[1]
- Closure: Keep the container tightly closed when not in use.[1][7]

## Post-Handling Procedures

- Decontamination: Wash hands and any exposed skin thoroughly with soap and water after handling.[2][7]
- Storage: Store **1-Bromoheptane-d1** in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and incompatible substances like strong oxidizing agents and strong bases.[1][7] The storage area should be designated for flammable liquids.[1]
- Clothing: Contaminated clothing should be removed and washed before reuse.[1]

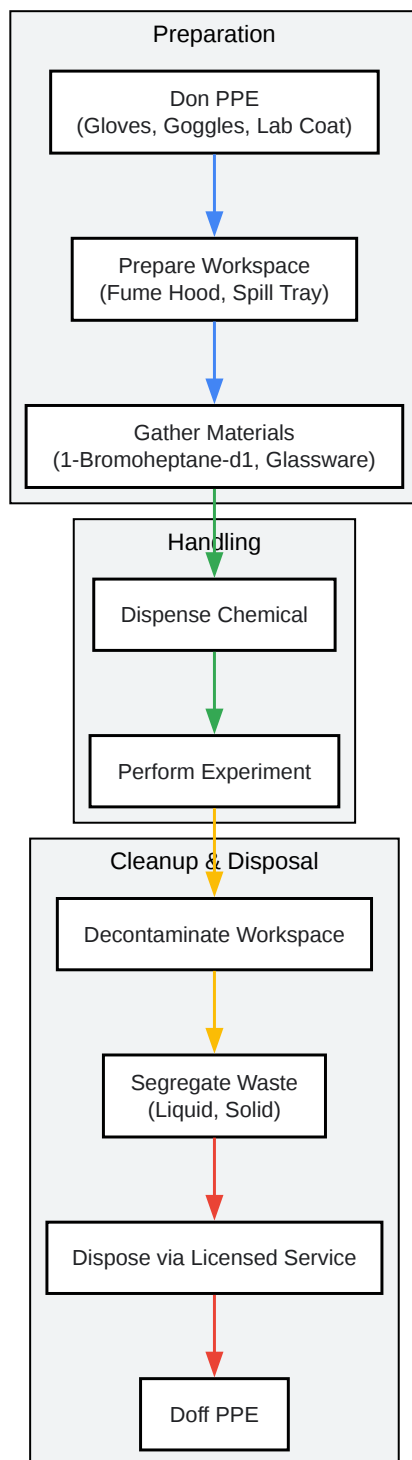
## Disposal Plan

Proper disposal of **1-Bromoheptane-d1** and its contaminated waste is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
  - Collect surplus and non-recyclable **1-Bromoheptane-d1** in a dedicated, labeled, and sealed container.
  - Contaminated materials such as gloves, absorbent pads, and empty containers should also be collected as hazardous waste.<sup>[3]</sup> Empty containers may retain product residue and are considered dangerous.<sup>[1]</sup>
- Waste Disposal:
  - Dispose of the chemical waste through a licensed professional waste disposal service.<sup>[2]</sup>
  - One approved method is to burn the waste in a chemical incinerator equipped with an afterburner and scrubber.<sup>[2]</sup>
  - Do not dispose of the material down the drain, as it should not be released into the environment.<sup>[3]</sup>
  - All disposal activities must be in accordance with local, state, and federal regulations.<sup>[3]</sup>

## Workflow Visualization

The following diagram illustrates the key stages of the handling and disposal workflow for **1-Bromoheptane-d1**.



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Caption: Workflow for safe handling of **1-Bromoheptane-d1**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromoheptane-d1]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1482426#personal-protective-equipment-for-handling-1-bromoheptane-d1>]

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